

3-Bromo-2-butoxy-5-methylphenylboronic Acid: Structural Dynamics & Synthetic Utility

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Compound of Interest

Compound Name: *3-Bromo-2-butoxy-5-methylphenylboronic acid*

CAS No.: 870718-03-9

Cat. No.: B1275836

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CAS: 870718-03-9 | Formula: $C_{11}H_{16}BBrO_3$ | M.W.: 286.96 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary

3-Bromo-2-butoxy-5-methylphenylboronic acid is a highly specialized organoboron building block used primarily in the design of complex biaryl scaffolds for medicinal chemistry. Its value lies in its trifunctional nature: it possesses a nucleophilic boronic acid moiety for Suzuki-Miyaura coupling, an electrophilic bromine handle for subsequent functionalization, and a steric-directing butoxy group that influences the conformational lock of the resulting biaryl system. This guide details the structural rationale, synthesis protocols, and handling requirements for maximizing the utility of this intermediate in drug discovery campaigns.

Structural Analysis & Electronic Properties

The molecule features a 1,2,3,5-substitution pattern on the phenyl ring, creating a dense steric and electronic environment.

Steric Crowding and Conformation

The 2-butoxy group is the structural pivot of this molecule. Flanked by the boronic acid at position 1 and the bromine atom at position 3, the alkoxy chain is forced out of coplanarity with the aromatic ring.

- **Ortho-Effect:** The steric bulk of the butoxy group prevents free rotation, often leading to atropisomerism when coupled to bulky partners.
- **Shielding:** The C-B bond is sterically shielded by the adjacent oxygen lone pairs and the alkyl chain, which can retard the rate of transmetalation in Suzuki couplings compared to unhindered phenylboronic acids.

Electronic Effects

- **Boronic Acid (C1):** Acts as the Lewis acidic site. The adjacent oxygen (butoxy) donates electron density into the ring (resonance), potentially destabilizing the C-B bond toward protodeboronation but increasing the nucleophilicity of the aryl ring.
- **Bromine (C3):** Provides an inductive withdrawing effect (-I), which slightly acidifies the boronic acid, potentially aiding in the formation of the boronate "ate" complex during the transmetalation step.
- **Methyl (C5):** A weak electron donor that primarily serves to modulate lipophilicity (LogP) and fill hydrophobic pockets in target proteins.

Synthetic Pathway

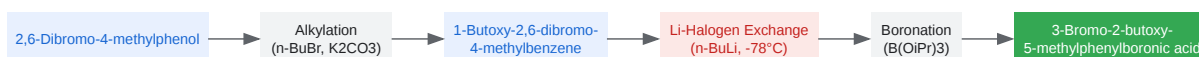
The synthesis of this molecule typically relies on the "Blocking Group Strategy" utilizing the symmetry of a dibrominated precursor to ensure regioselectivity.

Validated Synthesis Protocol

The most robust route proceeds via the monolithiation of 1-butoxy-2,6-dibromo-4-methylbenzene.

Step-by-Step Methodology:

- Precursor Preparation: Alkylation of 2,6-dibromo-4-methylphenol with
-butyl bromide and
in DMF (
C, 4h).
- Lithium-Halogen Exchange (Critical Step):
 - Solvent: Anhydrous THF (Must be dry;
ppm
).
 - Temperature:
C (Cryogenic control is essential to prevent benzyne formation or scrambling).
 - Reagent:
-Butyllithium (1.05 equiv).
 - Mechanism:[3] The bulky tert-butyl or n-butyl lithium selectively attacks one of the equivalent bromine atoms.
- Electrophilic Trapping:
 - Addition of Triisopropyl borate (
) or Trimethyl borate. The bulky isopropyl ester is preferred to minimize double addition.
- Hydrolysis: Acidic workup (
) converts the boronate ester to the free boronic acid.



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Figure 1: Synthetic workflow utilizing symmetry breaking of the dibromo precursor.

Applications in Drug Discovery

This molecule functions as a Linchpin Intermediate for iterative cross-coupling.

Chemoselective Suzuki-Miyaura Coupling

The primary application is to couple the boronic acid moiety (

) with an external aryl halide (Ar-X), leaving the internal bromine intact.

- Selectivity Control: Since the molecule contains both a nucleophile (B) and an electrophile (Br), self-polymerization is a risk.
 - Solution: Use an aryl iodide or triflate as the coupling partner.[4] The oxidative addition of Pd(0) to Ar-I is significantly faster than to the sterically hindered, electron-rich Ar-Br on the boronic acid scaffold.
 - Catalyst: Use ligand-controlled systems like Pd(dppf)Cl₂ or Pd(PPh₃)₄ which are less likely to activate the hindered Ar-Br bond under mild conditions (C).

Iterative Library Synthesis

Once the first coupling is complete, the retained bromine atom serves as a handle for a second diversification step (e.g., Buchwald-Hartwig amination or a second Suzuki coupling), allowing for the rapid generation of SAR (Structure-Activity Relationship) libraries.

Data: Reactivity Profile

Parameter	Characteristic	Implication for Protocol
Solubility	Low in water; High in DCM, THF	Run couplings in biphasic systems (Dioxane/H ₂ O) or organic solvents.
Stability	Prone to protodeboronation	Avoid prolonged heating in strong acid; store at 2-8°C.
Reactivity	Sterically hindered C-B bond	Requires longer reaction times or stronger bases (e.g., vs).

Handling & Stability Protocols

Boroxine Formation

Like most boronic acids, this compound exists in equilibrium with its cyclic trimeric anhydride (boroxine).

- Observation: NMR may show broadened peaks or multiple sets of signals.
- Reversal: The addition of water or the presence of base during the coupling reaction hydrolyzes the boroxine back to the reactive monomeric species. Do not attempt to purify the anhydride away; use the mixture as is.

Protodeboronation Risk

The electron-rich nature of the ring (due to the alkoxy group) makes the C-B bond susceptible to cleavage by protons.

- Storage: Store under inert atmosphere (Argon) at
C.
- Reaction Conditions: Avoid acidic media. If using in a Suzuki coupling, ensure the pH remains basic (

) throughout the reaction to stabilize the boronate species.

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